

8-Chlorotheophylline-d6 CAS number and molecular weight

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Compound of Interest

Compound Name: 8-Chlorotheophylline-d6

Cat. No.: B138616

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An In-Depth Technical Guide to 8-Chlorotheophylline-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **8-Chlorotheophylline-d6**, a deuterated analog of 8-Chlorotheophylline. It is intended to serve as a core resource for researchers and professionals involved in drug development and analytical chemistry, offering detailed data, experimental insights, and a review of its biological context.

Core Compound Data

8-Chlorotheophylline-d6 is the isotopically labeled version of 8-Chlorotheophylline, where six hydrogen atoms on the two methyl groups have been replaced with deuterium. This labeling makes it an ideal internal standard for quantitative analysis by mass spectrometry, particularly in pharmacokinetic and bioequivalence studies of drugs containing 8-Chlorotheophylline, such as dimenhydrinate.

Parameter	Value	Source(s)
CAS Number	1346598-95-5	[1]
Molecular Formula	C ₇ HD ₆ CIN ₄ O ₂	[1]
Molecular Weight	220.65 g/mol	[1]
Synonyms	8-chloro-1,3-bis(trideuteriomethyl)-7H-purine-2,6-dione	

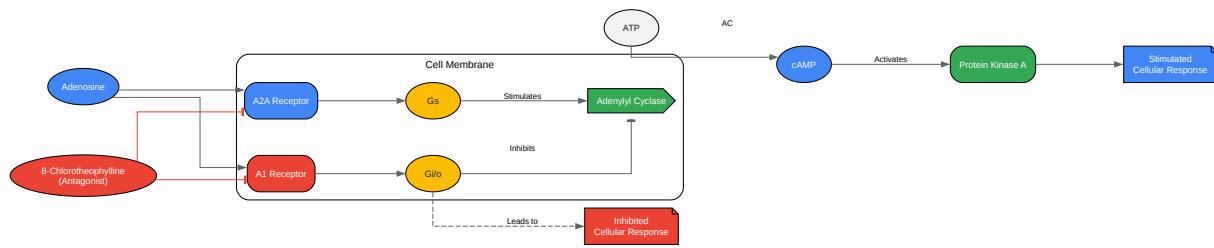
Biological Significance and Mechanism of Action

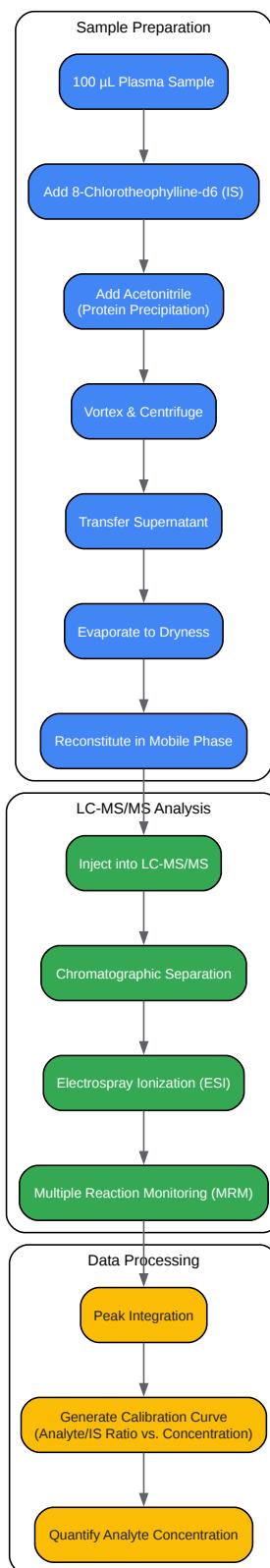
While **8-Chlorotheophylline-d6** is primarily used as an analytical standard, the biological activity of its non-deuterated counterpart, 8-Chlorotheophylline, is well-characterized. 8-Chlorotheophylline is a xanthine derivative with stimulant properties similar to caffeine. Its primary mechanism of action is the antagonism of adenosine receptors.

Adenosine is an endogenous nucleoside that plays a crucial role in regulating neuronal activity. By binding to its receptors (A₁, A_{2A}, A_{2B}, and A₃), adenosine generally exerts an inhibitory effect, reducing the release of excitatory neurotransmitters. 8-Chlorotheophylline, by blocking these receptors, counteracts the effects of adenosine, leading to central nervous system stimulation. This is why it is often combined with sedating antihistamines like diphenhydramine (in the form of dimenhydrinate) to offset drowsiness.

Adenosine Receptor Signaling Pathway

The following diagram illustrates the general signaling pathway of adenosine receptors, which are antagonized by 8-Chlorotheophylline.



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References

- 1. researchgate.net [researchgate.net]
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